

Solubility Profile of (4-Ethylphenyl)acetic Acid: A Technical Guide

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Compound of Interest

Compound Name: (4-Ethylphenyl)acetic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **(4-Ethylphenyl)acetic acid** in common organic solvents. Understanding the solubility of this compound is critical for a range of applications, including reaction chemistry, purification, formulation development, and analytical method development. Due to the limited availability of direct experimental data for **(4-Ethylphenyl)acetic acid**, this guide presents solubility data for the parent compound, phenylacetic acid, to serve as a valuable reference point. The influence of the 4-ethyl substituent on solubility is also discussed based on established principles of physical organic chemistry.

Core Principles of Solubility

The solubility of a solid in a liquid solvent is governed by the principle of "like dissolves like." This means that solutes tend to dissolve in solvents with similar polarity. **(4-Ethylphenyl)acetic acid** possesses both a nonpolar aromatic ring with an ethyl group and a polar carboxylic acid group. This amphiphilic nature dictates its solubility across a spectrum of organic solvents. The presence of the 4-ethyl group, compared to the parent phenylacetic acid, increases the nonpolar character of the molecule, which is expected to enhance its solubility in nonpolar solvents and potentially decrease its solubility in highly polar solvents.

Quantitative Solubility Data of Phenylacetic Acid

The following table summarizes the experimentally determined solubility of phenylacetic acid in a variety of common organic solvents at different temperatures. This data is extracted from the work of Gracin and Rasmuson and provides a strong baseline for estimating the solubility of **(4-Ethylphenyl)acetic acid**.

Solvent	Temperature (°C)	Solubility (mol fraction, x)	Solubility (g/100g solvent)
Alcohols			
Methanol	10	0.284	123.8
20	0.354	171.1	
30	0.435	236.8	
40	0.522	328.8	
Ethanol	10	0.288	85.5
20	0.355	114.3	
30	0.430	152.0	
40	0.512	203.1	
2-Propanol	10	0.264	60.1
20	0.331	81.3	
30	0.407	109.8	
40	0.489	149.9	
Ketones			
Acetone	10	0.297	70.3
20	0.366	94.1	
30	0.443	126.8	
40	0.524	173.3	
Esters			
Ethyl Acetate	10	0.218	33.8
20	0.279	46.5	
30	0.349	63.8	
40	0.428	87.7	

Hydrocarbons

Toluene	10	0.048	7.1
20	0.070	10.8	
30	0.100	16.1	
40	0.139	23.4	

Data sourced from Gracin, S., & Rasmussen, Å. C. (2004). Solubility of Phenylacetic Acid, p-Hydroxyphenylacetic Acid, p-Aminophenylacetic Acid, p-Hydroxybenzoic Acid, and Ibuprofen in Pure Solvents. *Journal of Chemical & Engineering Data*, 49(6), 1563–1573.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is paramount for many research and development activities. The following outlines a general experimental protocol for determining the equilibrium solubility of a compound like **(4-Ethylphenyl)acetic acid** in an organic solvent using the isothermal shake-flask method.

1. Materials and Equipment:

- **(4-Ethylphenyl)acetic acid** (high purity)
- Selected organic solvents (analytical grade or higher)
- Analytical balance
- Vials with screw caps
- Constant temperature incubator/shaker or water bath
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., HPLC-UV, GC-FID, or UV-Vis spectrophotometer)

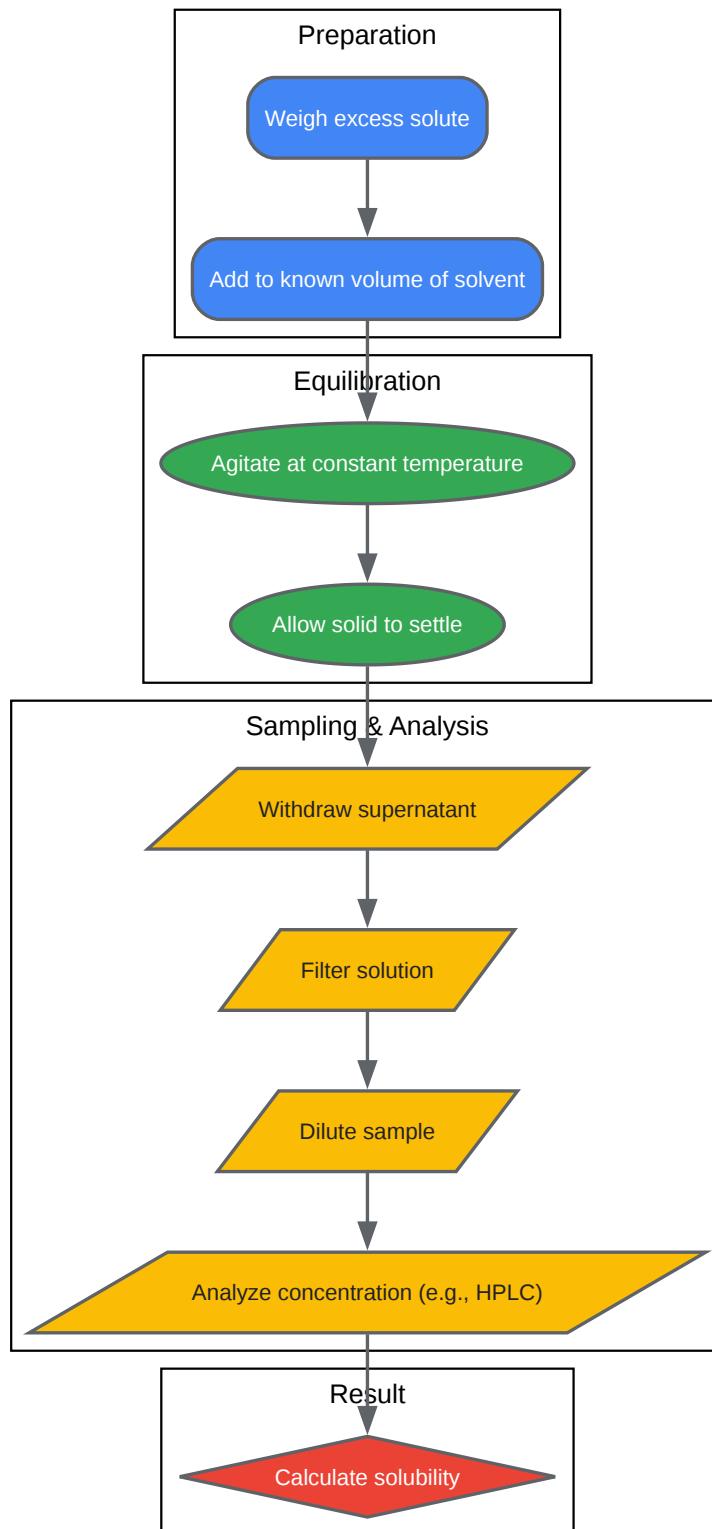
2. Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of **(4-Ethylphenyl)acetic acid** to a series of vials, each containing a known volume or mass of the desired organic solvent. The presence of undissolved solid is essential to ensure equilibrium is reached from a state of supersaturation.
- Equilibration: Tightly cap the vials and place them in a constant temperature shaker or water bath set to the desired temperature. Agitate the mixtures for a predetermined period (e.g., 24, 48, or 72 hours) to allow the system to reach solid-liquid equilibrium. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation: After equilibration, allow the vials to stand undisturbed at the constant temperature to let the excess solid settle. Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe (to the experimental temperature) to avoid precipitation. Immediately filter the solution through a syringe filter into a pre-weighed volumetric flask.
- Sample Analysis: Dilute the filtered solution with a suitable solvent to a concentration within the calibrated range of the analytical instrument. Analyze the concentration of **(4-Ethylphenyl)acetic acid** in the diluted solution using a validated analytical method.
- Calculation of Solubility: From the measured concentration and the dilution factor, calculate the solubility of **(4-Ethylphenyl)acetic acid** in the solvent at the specified temperature. Express the solubility in desired units, such as g/100g solvent, molality, or mole fraction.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.

Experimental Workflow for Solubility Determination

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Caption: A flowchart illustrating the key steps in the experimental determination of solubility using the isothermal shake-flask method.

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